

Technical Support Center: Galectin-8N-IN-1

Handling and Storage

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Compound of Interest

Compound Name: *Galectin-8N-IN-1*

Cat. No.: *B10857928*

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This guide provides researchers, scientists, and drug development professionals with detailed instructions and troubleshooting advice for dissolving and storing **Galectin-8N-IN-1** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Galectin-8N-IN-1**?

A1: The recommended solvent for creating a stock solution of **Galectin-8N-IN-1** is Dimethyl Sulfoxide (DMSO).^{[1][2]} It is highly soluble in DMSO, reaching concentrations of ≥ 50 mg/mL.^{[1][2]} For aqueous-based assays, Phosphate-Buffered Saline (PBS) can also be used, with a solubility of 1 mg/mL, though this may require ultrasonic assistance to fully dissolve.^[1]

Q2: How should I prepare a stock solution of **Galectin-8N-IN-1**?

A2: To prepare a stock solution, it is recommended to use newly opened, hygroscopic DMSO.^[1] You can calculate the required volume of solvent based on your desired final concentration. For example, to create a 10 mM stock solution from 1 mg of **Galectin-8N-IN-1** (Molecular Weight: 529.39 g/mol), you would add 0.1889 mL of DMSO.^[1] It is crucial to ensure the compound is fully dissolved before use.

Q3: What are the proper storage conditions for **Galectin-8N-IN-1**?

A3: Proper storage is critical to maintain the stability and activity of **Galectin-8N-IN-1**. The powdered form should be stored at -20°C for up to 3 years or at 4°C for up to 2 years.^[1] Once dissolved in a solvent, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles.^[2] Store these aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.^[1]

Q4: Can I use **Galectin-8N-IN-1** for in vivo experiments?

A4: Yes, **Galectin-8N-IN-1** can be used for in vivo studies. For these applications, it is recommended to prepare fresh solutions and use them promptly.^[1] If precipitation occurs when preparing the formulation, gentle heating and/or sonication can be used to aid dissolution.^[1]

Troubleshooting Guide

Issue: The compound is not fully dissolving in the solvent.

- Solution 1: Use fresh DMSO. DMSO is hygroscopic and can absorb moisture, which may affect the solubility of the compound. Always use newly opened DMSO for the best results.^[1]
- Solution 2: Apply gentle heat and/or sonication. If precipitation or phase separation occurs, you can warm the solution to 37°C or use an ultrasonic bath to aid dissolution.^{[1][2]} Ensure the solution is clear before proceeding to the next step.^[2]
- Solution 3: Verify the solvent and concentration. Double-check that you are using the recommended solvent and that the concentration is within the known solubility limits (see table below).

Issue: I am concerned about the stability of my stock solution.

- Solution 1: Aliquot and store properly. To prevent degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots before freezing.^[2]
- Solution 2: Adhere to recommended storage temperatures and durations. For long-term storage of solutions, -80°C is recommended for up to 6 months. For shorter-term storage, -20°C is suitable for up to 1 month.^[1]

Quantitative Data Summary

The following tables provide a quick reference for the solubility and storage conditions of **Galectin-8N-IN-1**.

Table 1: Solubility of **Galectin-8N-IN-1**

Solvent	Concentration	Notes
DMSO	≥ 50 mg/mL (94.45 mM)	Use newly opened, hygroscopic DMSO.[1]
PBS	1 mg/mL (1.89 mM)	Requires sonication for complete dissolution.[1]

Table 2: Stock Solution Preparation Volumes (for 1 mg of **Galectin-8N-IN-1**)

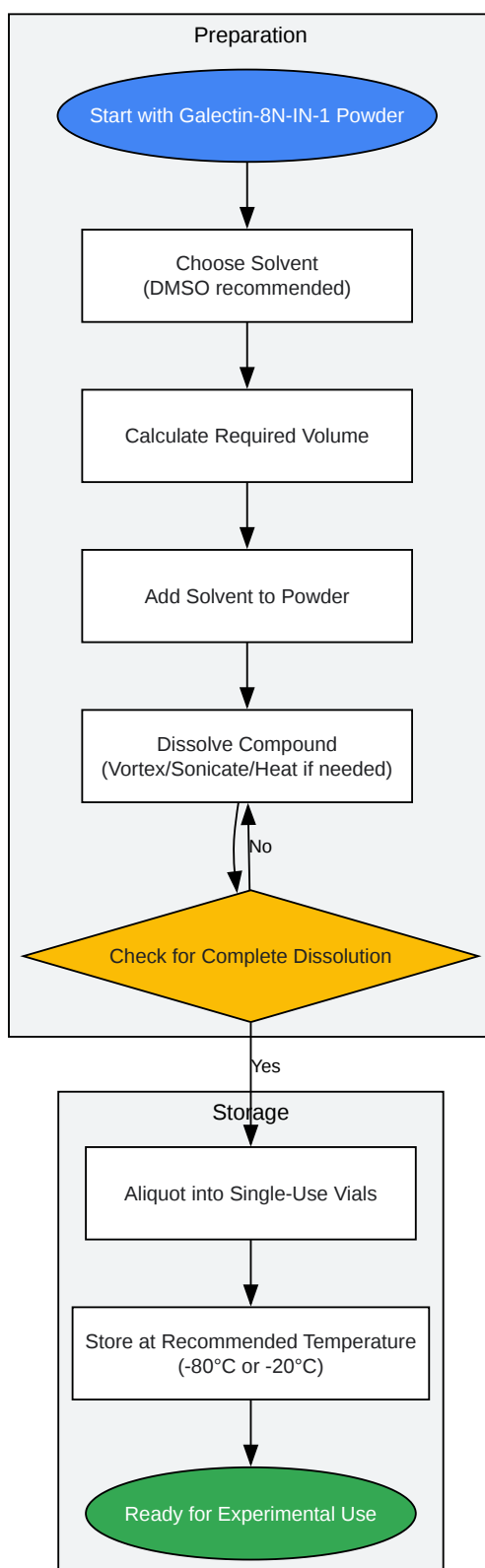
Desired Concentration	Volume of Solvent
1 mM	1.8890 mL
5 mM	0.3778 mL
10 mM	0.1889 mL

Table 3: Storage Conditions and Stability

Form	Storage Temperature	Duration
Powder	-20°C	3 years[1]
4°C	2 years[1]	
In Solvent	-80°C	6 months[1]
-20°C	1 month[1]	

Experimental Workflow

The following diagram illustrates the recommended workflow for dissolving and storing **Galectin-8N-IN-1**.



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Caption: Workflow for dissolving and storing **Galectin-8N-IN-1**.

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References

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